

Safe Handling and Storage of trans-1-Cinnamylpiperazine: Application Notes and Protocols

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Compound of Interest

Compound Name: *trans-1-Cinnamylpiperazine*

Cat. No.: B099036

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **trans-1-Cinnamylpiperazine**. The information is compiled to ensure the safety of laboratory personnel and the integrity of the chemical.

Chemical and Physical Properties

trans-1-Cinnamylpiperazine is a piperazine derivative used in the synthesis of various compounds, including bile acid piperazinyl derivatives with pro-apoptotic properties on human carcinoma cell lines.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₁₃ H ₁₈ N ₂
Molecular Weight	202.30 g/mol
Appearance	Clear to light yellow semi-solid or brownish-yellow solid. [2] [3]
Melting Point	39-44 °C (lit.)
Boiling Point	129 °C at 1 mm Hg (lit.)
Density	0.989 g/mL at 25 °C (lit.)
Flash Point	>230 °F (>110 °C)
Solubility	Low solubility in water. Soluble in some organic solvents like ethanol and dichloromethane. [4] Sparingly soluble in chloroform and slightly soluble in methanol.


Hazard Identification and Safety Precautions

trans-1-Cinnamylpiperazine is classified as an irritant. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **trans-1-Cinnamylpiperazine**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator for organic vapors is recommended.

Handling and Storage Procedures

Handling

- Handle in a well-ventilated place, such as a chemical fume hood, to avoid inhalation of dust or vapors.[\[2\]](#)
- Wear suitable protective clothing, including gloves and eye protection.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[2\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Store away from direct sunlight and protect from light.[\[3\]](#)[\[4\]](#)
- Store separately from incompatible materials, such as strong oxidizing agents.[\[4\]](#)
- Some sources recommend refrigeration (2-8°C) and storage under an inert atmosphere.

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[\[6\]](#)[\[7\]](#) If skin irritation occurs, seek medical advice.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)[\[10\]](#)

Fire-Fighting Measures

- Suitable extinguishing media: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam. A water spray can be used to cool closed containers.[\[5\]](#)
- Specific hazards arising from the chemical: In case of fire, hazardous combustion products such as carbon monoxide, carbon dioxide, and nitrogen oxides may be produced.[\[5\]](#)
- Protective equipment for firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Personal precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in a suitable, closed container for disposal.

Experimental Protocols

The following is a general protocol for the use of **trans-1-Cinnamylpiperazine** in a synthetic reaction, based on its known application in the synthesis of piperazine derivatives. This should be adapted and optimized for specific experimental requirements.

General Protocol for N-Alkylation of trans-1-Cinnamylpiperazine

This protocol describes a general procedure for the reaction of **trans-1-Cinnamylpiperazine** with an alkyl halide.

Materials:

- **trans-1-Cinnamylpiperazine**
- Alkyl halide (e.g., ethyl bromoacetate)
- Anhydrous acetone
- Anhydrous sodium carbonate (or another suitable base)
- Appropriate reaction vessel with a reflux condenser and magnetic stirrer
- Heating mantle
- Rotary evaporator
- Standard laboratory glassware for workup and purification

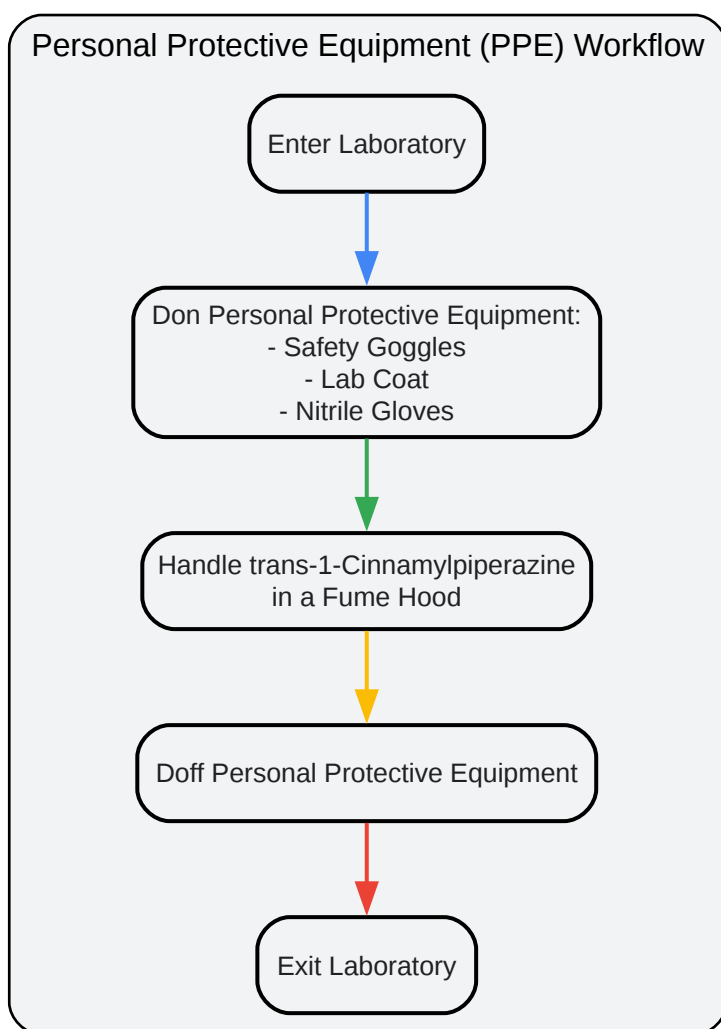
Procedure:

- In a clean, dry reaction flask, dissolve **trans-1-Cinnamylpiperazine** (1 equivalent) in anhydrous acetone.
- Add anhydrous sodium carbonate (1.5-2 equivalents).

- To the stirred suspension, add the alkyl halide (1.1 equivalents) dropwise at room temperature.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the solid base and wash with acetone.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography or recrystallization.

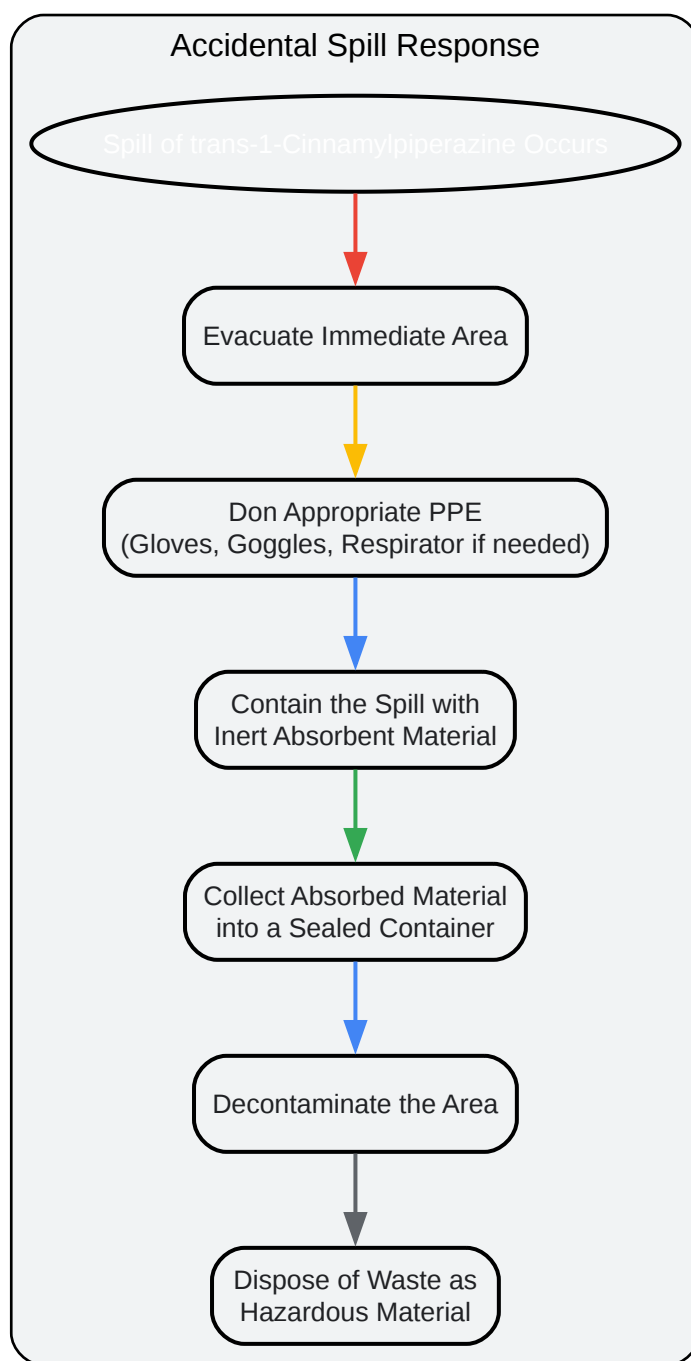
Visualizations

The following diagrams illustrate key safety and experimental workflows.



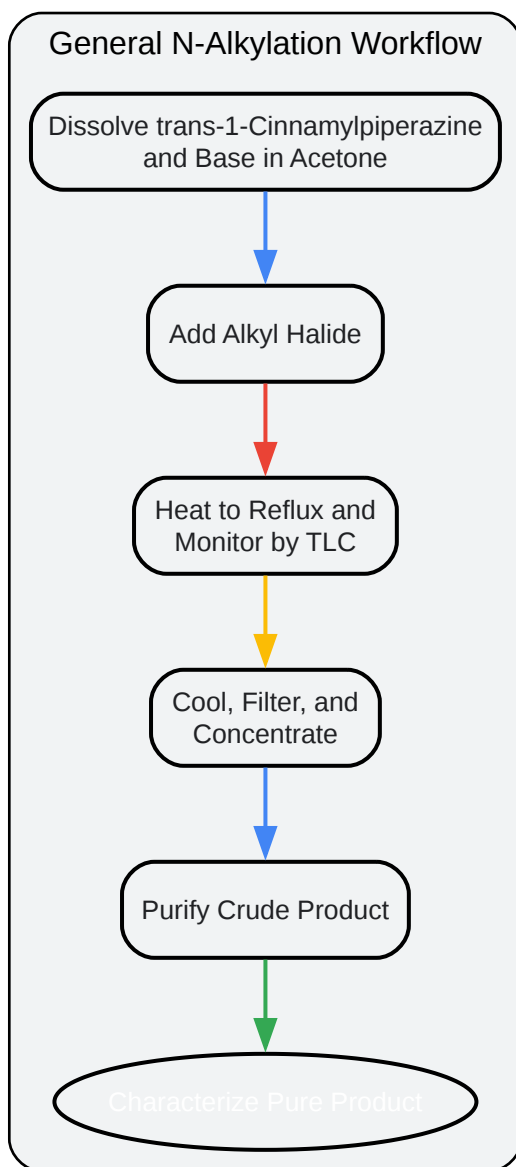
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Caption: Workflow for donning and doffing Personal Protective Equipment.



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Caption: Step-by-step procedure for responding to an accidental spill.



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Caption: A generalized workflow for the N-alkylation of **trans-1-Cinnamylpiperazine**.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling any chemical. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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